

Application Notes and Protocols for 4-(4-Methylphenyl)piperidine

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Compound of Interest

Compound Name: 4-(4-Methylphenyl)piperidine

Cat. No.: B1268173

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The compound "**4-(4-Methylphenyl)piperidine**" can refer to two distinct chemical structures: 4-(p-tolyl)piperidine, where the methylphenyl group is directly attached to the piperidine ring, and 4-(4-methylbenzyl)piperidine, where a methylene group links the phenyl and piperidine rings. Both are derivatives of piperidine, a ubiquitous scaffold in medicinal chemistry renowned for its presence in numerous pharmaceuticals.^{[1][2]} These compounds are of interest to researchers in drug discovery and development for their potential applications in neuroscience and other therapeutic areas.^{[3][4]}

This document provides detailed procedures for the safe handling, storage, and use of these **4-(4-Methylphenyl)piperidine** derivatives in a laboratory setting.

Safety and Hazards

Derivatives of piperidine should be handled with care, assuming they may be hazardous. The specific compound, 4-[(4-Methylphenyl)methyl]piperidine (also known as 4-(4-methylbenzyl)piperidine), is classified as an irritant.^[5] General safety precautions for piperidine derivatives include avoiding contact with skin and eyes, preventing inhalation of vapors or dust, and working in a well-ventilated area, preferably a chemical fume hood.^[6]

GHS Hazard Classification for 4-[(4-Methylphenyl)methyl]piperidine^[5]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	3	H335: May cause respiratory irritation

Storage and Handling

Proper storage and handling are crucial to maintain the integrity of **4-(4-Methylphenyl)piperidine** derivatives and to ensure laboratory safety.

Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[7\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[9\]](#)
- Protect from direct sunlight and moisture.[\[7\]](#)
- Store locked up, accessible only to authorized personnel.[\[10\]](#)
- Incompatible materials to avoid include strong oxidizing agents, acids, and bases.[\[6\]](#)

Handling:

- Use personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Handle exclusively in a chemical fume hood to avoid inhalation of vapors.[\[6\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[9\]](#)

- Use only non-sparking tools.[9]
- Avoid creating dust if handling a solid form.
- Wash hands thoroughly after handling.
- Ensure eyewash stations and safety showers are readily accessible.

Quantitative Data

Physical and Chemical Properties

Property	4-(4-methylbenzyl)piperidine
Molecular Formula	C13H19N
Molecular Weight	189.30 g/mol [5]
Appearance	Not specified (likely liquid or low-melting solid)
Boiling Point	Not specified
Melting Point	Not specified
Solubility	Not specified

Note: Detailed quantitative data for 4-(p-tolyl)piperidine is not readily available in public databases. Researchers should refer to the supplier's specific safety data sheet.

Experimental Protocols

Protocol 1: Synthesis of 4-(4-methylbenzyl)piperidine via Suzuki Coupling

This protocol is adapted from a general method for the synthesis of 4-benzyl piperidines.[11]

Materials:

- N-Boc-4-methylenepiperidine

- 9-Borabicyclo[3.3.1]nonane (9-BBN)
- 4-Bromotoluene
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Sodium carbonate (Na_2CO_3)
- Toluene
- Ethanol
- Water
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Standard glassware for organic synthesis
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- **Hydroboration:** In a flame-dried flask under an inert atmosphere, dissolve N-Boc-4-methylenepiperidine in anhydrous toluene. Add a solution of 9-BBN in toluene dropwise at 0 °C. Allow the reaction to warm to room temperature and stir for 4 hours.
- **Suzuki Coupling:** To the reaction mixture, add a solution of 4-bromotoluene in toluene, followed by an aqueous solution of sodium carbonate. Degas the mixture with a stream of inert gas for 15 minutes. Add $\text{Pd}(\text{OAc})_2$ and PPh_3 and heat the reaction mixture to 80 °C for 12 hours.
- **Work-up and Purification:** Cool the reaction to room temperature and dilute with water. Extract the aqueous layer with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the

crude product by silica gel column chromatography to yield N-Boc-4-(4-methylbenzyl)piperidine.

- Deprotection: Dissolve the purified N-Boc protected intermediate in DCM. Add TFA dropwise and stir at room temperature for 2-4 hours. Monitor the reaction by TLC.
- Final Work-up: Carefully neutralize the reaction with a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with DCM. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield 4-(4-methylbenzyl)piperidine.

Protocol 2: General Protocol for In Vitro Cellular Assay

Given the prevalence of piperidine derivatives in neuroscience research, a common application is to assess their activity on specific receptor targets in cell-based assays.^[3]

Materials:

- Cell line expressing the target receptor (e.g., CHO or HEK293 cells)
- Appropriate cell culture medium and supplements
- Assay buffer
- Test compound (**4-(4-Methylphenyl)piperidine** derivative)
- Positive and negative control compounds
- Assay-specific reagents (e.g., fluorescent dyes, agonist/antagonist)
- Multi-well plates (e.g., 96- or 384-well)
- Plate reader or other detection instrument

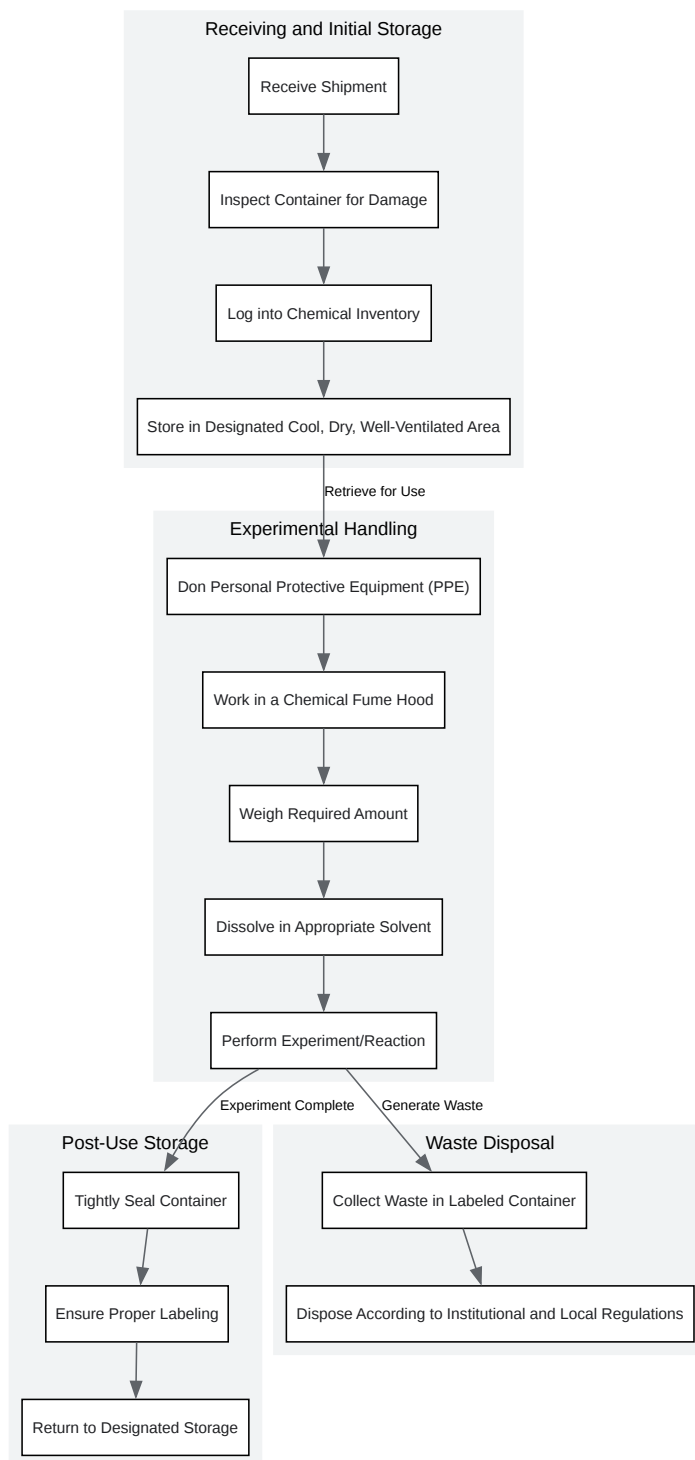
Procedure:

- Cell Plating: Seed the cells into multi-well plates at a predetermined density and allow them to adhere and grow overnight in a CO₂ incubator at 37 °C.

- **Compound Preparation:** Prepare a stock solution of the **4-(4-Methylphenyl)piperidine** derivative in a suitable solvent (e.g., DMSO). Create a serial dilution of the compound in assay buffer to the desired final concentrations.
- **Compound Addition:** Remove the culture medium from the cells and add the diluted compound solutions. Include wells with vehicle control (assay buffer with DMSO) and positive/negative controls.
- **Incubation:** Incubate the plate with the compounds for a specific period at a controlled temperature (e.g., 37 °C or room temperature).
- **Assay-Specific Steps:** Perform the necessary steps for the specific assay being run. This may include adding an agonist to stimulate the receptor, or a fluorescent dye to measure intracellular changes (e.g., calcium flux).
- **Signal Detection:** Read the plate using a plate reader at the appropriate wavelength(s) for the assay.
- **Data Analysis:** Analyze the data to determine the effect of the compound on the target receptor. This may involve calculating IC50 or EC50 values.

Workflow and Logic Diagrams

Safe Handling and Storage Workflow for 4-(4-Methylphenyl)piperidine

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **4-(4-Methylphenyl)piperidine**.

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